

o-Cumylphenol research gaps and literature review

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

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Available Data on Para-Cumylphenol

The tables below consolidate the quantitative data and experimental parameters found in the search results for para-cumylphenol.

Table 1: Market Data for Para-Cumylphenol

Region/Type	Metric	Value	Source/Year
Global Market	Value (2025)	USD 7.67 Billion	[1]
Global Market	Projected Value (2033)	USD 17.69 Billion	[1]
Global Market	CAGR (2026-2033)	14.94%	[1]
Europe Market	Value (2024)	USD 450 Million	[2]
Europe Market	Projected Value (2033)	USD 700 Million	[2]
Europe Market	CAGR (2026-2033)	5.5%	[2]

Table 2: Key Applications and Drivers for Para-Cumylphenol

Category	Details
Key Applications	Production of polycarbonate resins, phenolic resins, surface-active agents (surfactants), and epoxy resin modifiers [2].
End-User Industries	Plastics, rubber, coatings, automotive, construction, and electronics [1] [2].
Market Drivers	Rising demand from end-use industries, technological innovations, and regulatory support for sustainable practices [1].

Table 3: Experimental Parameters for Sonolytic Degradation of 4-Cumylphenol This table outlines key factors from a study on the ultrasonic degradation of 4-cumylphenol in water [3].

Parameter	Effect on Degradation Rate
Initial Concentration	Inversely proportional to degradation extent.
Ultrasonic Frequency	Rate is frequency-dependent.
Ultrasonic Power	Proportional increase (tested range 20-100 W).
Solution Temperature	Increased rate (tested range 20-50°C).
pH of Solution	Most favorable in acidic media.
Saturating Gas	Argon > Air > Nitrogen (due to radical scavenging).
Additives (Br ⁻ ions)	Promoted degradation; effect increased with concentration.
Additives (HCO ₃ ⁻ ions)	Enhanced degradation at low 4-Cumylphenol concentration (0.05 mg/L).
Water Matrix	More efficient in natural water compared to pure water.

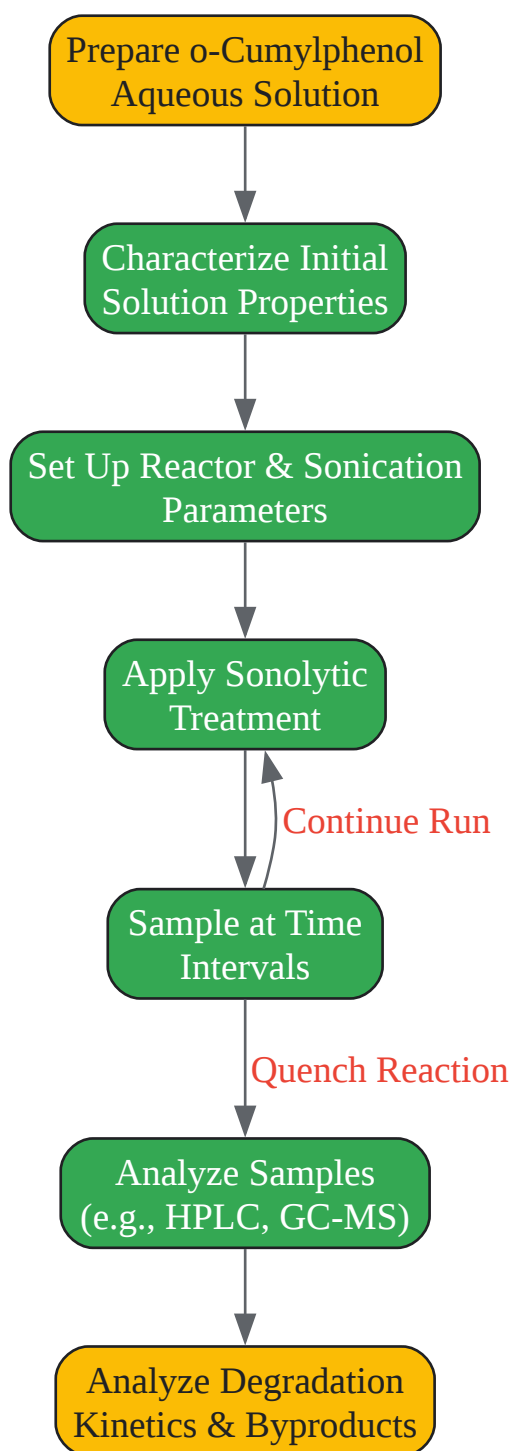
Identified Research Gaps for o-Cumylphenol

The search results reveal a significant lack of specific data on **o-Cumylphenol**, highlighting several critical research gaps:

- **Toxicological and Eco-Toxicological Profile:** While para-cumylphenol is recognized as an endocrine disruptor [3], there is a lack of public data on the potential endocrine activity, toxicity, and environmental fate of the ortho-isomer.
- **Environmental Occurrence and Degradation:** The search yielded a detailed study on the sonolytic degradation of para-cumylphenol [3], but no similar degradation protocols or environmental monitoring data for **o-cumylphenol** were found. Research is needed to establish effective removal methods for this specific isomer from water.
- **Market and Application Data:** The available market reports exclusively cover para-cumylphenol [1] [2]. The industrial production volumes, specific applications, and economic data for **o-cumylphenol** remain uncharacterized in the public domain.

Experimental Workflow for Future Research

Given the absence of specific protocols for **o-cumylphenol**, the following generalized experimental workflow can serve as a starting point for investigating its degradation, inspired by the methods used for its para-isomer. The diagram below outlines this proposed methodology.



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Proposed workflow for studying **o-Cumylphenol** degradation.

Detailed Methodology Considerations:

- **Step 1: Solution Preparation & Characterization:** Prepare stock solutions of **o-cumylphenol** in relevant water matrices (e.g., pure water, natural water). Measure and adjust initial properties including **pH**, **temperature**, and initial concentration [3].
- **Step 2: Parameter Setup:** Based on the related study, key parameters to investigate include ultrasonic **frequency**, **power density**, and the type of **saturating gas** (e.g., argon, air). The effect of additives like bromide or bicarbonate ions should also be explored [3].
- **Steps 3-5: Sampling and Analysis:** The degradation process can be monitored by:
 - **Analytical Techniques:** Using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to track the disappearance of **o-cumylphenol** and identify transformation by-products [3].
 - **Kinetic Analysis:** Determining the degradation rate constant by fitting concentration-time data to an appropriate kinetic model (e.g., pseudo-first-order kinetics).

How to Proceed with Your Research

To build a comprehensive literature review and technical guide, I suggest you take the following steps:

- **Consult Academic Databases:** Use specialized platforms like **SciFinder**, **Reaxys**, **PubMed**, or **Google Scholar**. Search for "**o-cumylphenol**," "**ortho-cumylphenol**," and "**2-cumylphenol**" to find primary research articles that were not captured in the general web search.
- **Investigate Broader Classes:** Look into the general properties and synthesis methods for **alkylphenols** and **disubstituted benzene** compounds, as this information can provide valuable context and hypotheses for the behavior of the ortho-isomer.
- **Analyze Patent Literature:** Search patent databases (e.g., USPTO, Espacenet) for proprietary industrial applications or synthesis methods of **o-cumylphenol** that may not be detailed in journal articles.

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References

1. Global Para- Cumylphenol Report On And Market Analysis: Premium... [linkedin.com]
2. Europe 4- Cumylphenol Market Analysis: Identifying Key Risk Factors [linkedin.com]

3. (PDF) Sonolytic degradation of endocrine disrupting chemical... [academia.edu]

To cite this document: Smolecule. [o-Cumylphenol research gaps and literature review]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520211#o-cumylphenol-research-gaps-and-literature-review>]

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